

Vorgehensweise zur Entsorgung einer unbekannten oder nicht eindeutig identifizierbaren chemischen Substanz

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 255-399-6*

Cat. No.: *B15178931*

[Get Quote](#)

Wichtiger Hinweis: Da die Identität der Chemikalie mit der Einecs-Nummer 255-399-6 nicht eindeutig durch öffentlich zugängliche, verlässliche Datenbanken bestätigt werden kann, muss die Substanz als unbekannte und potenziell gefährliche Chemikalie behandelt werden. Die folgenden Anweisungen stellen ein allgemeines sicheres Betriebsprotokoll für den Umgang mit und die Entsorgung von nicht identifizierten chemischen Substanzen in einer Laborumgebung dar.

Zusammenfassung der Sicherheits- und Logistikinformationen

Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung müssen bei der Handhabung und Entsorgung von Substanzen, deren Gefahrenpotenzial unbekannt ist, höchste Vorsicht walten lassen. Die oberste Priorität ist die Gewährleistung der persönlichen Sicherheit und der Schutz der Umwelt.

Sicherheits- und Logistikaspekt	Empfohlene Vorgehensweise
Risikobewertung	Behandeln Sie die Substanz als hochgefährlich. Gehen Sie davon aus, dass sie giftig, entzündlich, korrosiv und/oder reaktiv sein könnte.
Persönliche Schutzausrüstung (PSA)	Tragen Sie immer eine angemessene PSA, einschließlich Schutzbrille, Laborkittel und chemikalienbeständige Handschuhe. Führen Sie alle Arbeiten in einem gut funktionierenden Abzug durch.
Handhabung	Minimieren Sie die Handhabung der Substanz. Vermeiden Sie das Einatmen von Dämpfen oder Staub und jeglichen Hautkontakt.
Lagerung	Lagern Sie den Behälter mit der unbekannten Substanz an einem sicheren, gut belüfteten und ausgewiesenen Ort, getrennt von anderen Chemikalien.
Entsorgung	Entsorgen Sie die Substanz niemals über das Abwasser oder den Hausmüll. Die Entsorgung muss über eine autorisierte Stelle für chemische Abfälle erfolgen.
Dokumentation	Kennzeichnen Sie den Behälter deutlich als "UNBEKANNE CHEMIKALIE - VORSICHT GEFÄHRLICH" und fügen Sie alle bekannten Informationen hinzu (z. B. Ursprung, vermutete Zusammensetzung).
Kontakt	Informieren Sie unverzüglich die Abteilung für Umwelt, Gesundheit und Sicherheit (EHS) Ihrer Einrichtung oder einen lizenzierten Entsorgungsdienstleister für chemische Abfälle.

Detailliertes Entsorgungsprotokoll

Schritt 1: Sofortige Sicherheitsmaßnahmen

- Arbeitsbereich sichern: Stellen Sie sicher, dass der Bereich um die unbekannte Substanz frei von Zündquellen ist und eine gute Belüftung gewährleistet ist.
- PSA anlegen: Ziehen Sie die oben genannte persönliche Schutzausrüstung an.
- Informieren Sie Kollegen: Machen Sie andere Personen im Labor auf die Situation aufmerksam.

Schritt 2: Informationssammlung (ohne die Substanz zu analysieren)

- Herkunft ermitteln: Versuchen Sie, die Herkunft des Behälters nachzuvollziehen. Gibt es alte Laborjournale oder Aufzeichnungen, die Hinweise auf den Inhalt geben könnten?
- Behälter inspizieren: Untersuchen Sie den Behälter auf veraltete oder unleserliche Etiketten, ohne ihn unnötig zu bewegen oder zu öffnen.

Schritt 3: Sichere Lagerung und Kennzeichnung

- Sicherer Transport: Wenn der Behälter bewegt werden muss, tun Sie dies mit äußerster Vorsicht. Verwenden Sie einen sekundären, bruchsicheren Behälter für den Transport.
- Kennzeichnung: Bringen Sie ein deutlich sichtbares Etikett mit der Aufschrift "UNBEKANNTES CHEMIKALIE - ZUR ENTSORGUNG" an. Fügen Sie das Datum und den Namen der verantwortlichen Person hinzu.
- Isolierte Lagerung: Lagern Sie den Behälter an einem dafür vorgesehenen Ort für gefährliche Abfälle, getrennt von unverträglichen Chemikalien.

Schritt 4: Kontakt mit Fachpersonal aufnehmen

- Interne EHS-Abteilung: Kontaktieren Sie die Abteilung für Umwelt, Gesundheit und Sicherheit (EHS) oder den Sicherheitsbeauftragten Ihrer Einrichtung. Diese sind für die Handhabung und Entsorgung von gefährlichen und unbekannten Abfällen geschult.
- Externer Entsorgungsdienstleister: Falls Ihre Einrichtung keine eigene EHS-Abteilung hat, wenden Sie sich an ein zertifiziertes Unternehmen für die Entsorgung von chemischen

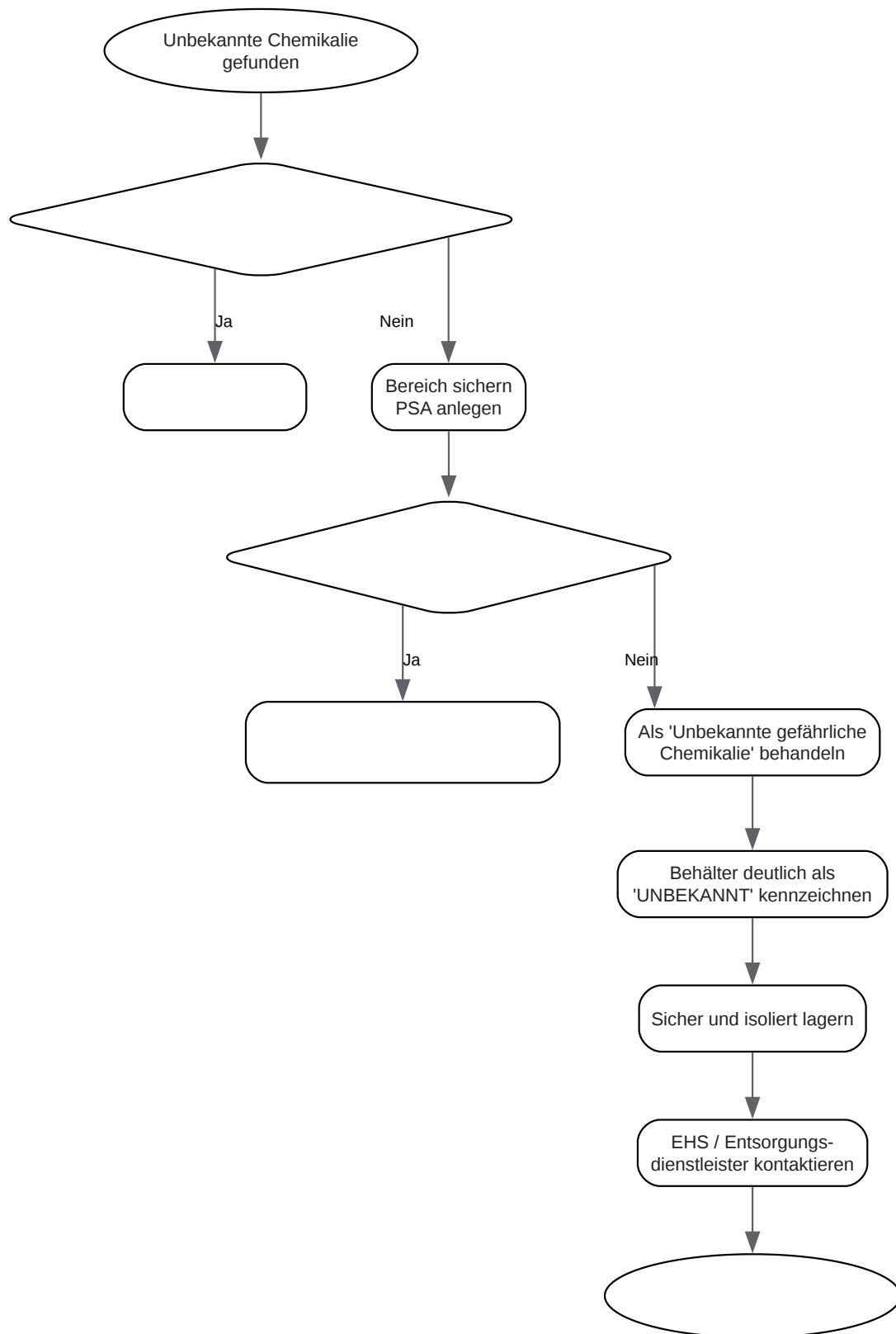
Sonderabfällen.

Schritt 5: Übergabe zur Entsorgung

- Vollständige Information: Geben Sie dem EHS-Personal oder dem Entsorgungsunternehmen alle Ihnen bekannten Informationen über die Substanz.
- Unterstützung leisten: Befolgen Sie die Anweisungen des Fachpersonals für die sichere Übergabe des Abfalls.

Logikdiagramm für den Umgang mit unbekannten Chemikalien

Das folgende Diagramm veranschaulicht den Entscheidungsprozess bei der Handhabung einer unbekannten chemischen Substanz.



[Click to download full resolution via product page](#)

Abbildung 1: Entscheidungsprozess zur Entsorgung unbekannter Chemikalien.

- To cite this document: BenchChem. [Vorgehensweise zur Entsorgung einer unbekannten oder nicht eindeutig identifizierbaren chemischen Substanz]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15178931#einecs-255-399-6-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com